

# Diethylaluminum Chloride (DEAC): A Technical Guide for Advanced Synthesis

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## Compound of Interest

Compound Name: *Diethyl aluminum chloride*

Cat. No.: *B8777299*

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Executive Summary: Diethylaluminum chloride (DEAC), an organoaluminum compound with the chemical formula  $(C_2H_5)_2AlCl$ , is a potent and versatile reagent in modern organic and organometallic chemistry.<sup>[1][2]</sup> This guide provides an in-depth analysis of its core physicochemical properties, structural characteristics, and applications, with a particular focus on its utility for researchers, scientists, and professionals in drug development. As a strong Lewis acid and a key component in Ziegler-Natta catalysis, DEAC's reactivity profile demands rigorous handling protocols, which are also detailed herein to ensure safe and effective implementation in experimental workflows.<sup>[3][4][5]</sup>

## Core Physicochemical Properties of Diethylaluminum Chloride

DEAC is a colorless to yellowish liquid that is highly reactive with air and moisture.<sup>[3]</sup> Its fundamental properties are critical for its use in controlled chemical synthesis, dictating storage, handling, and reaction conditions.

## Molecular Structure and Weight

The empirical formula of Diethylaluminum chloride is  $C_4H_{10}AlCl$ .<sup>[1][3]</sup> This gives it a molecular weight of approximately 120.56 g/mol .<sup>[1][6][7]</sup> Structurally, DEAC exists as a dimer,  $[(C_2H_5)_2AlCl]_2$ , where two chloride atoms bridge the two aluminum centers.<sup>[4]</sup> In this dimeric form, each aluminum atom is bonded to two ethyl groups and two bridging chlorine atoms,

adopting a tetrahedral geometry.<sup>[4]</sup> This structure contrasts with trialkylaluminum compounds, which typically feature bridging alkyl groups.<sup>[4]</sup>

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## Density and Other Key Properties

The density of DEAC is a critical parameter for accurate measurement and dispensing in laboratory and industrial settings. It is typically reported in the range of 0.887 to 0.961 g/mL at 25 °C.<sup>[1]</sup> A comprehensive summary of its key physical and chemical properties is provided in the table below.

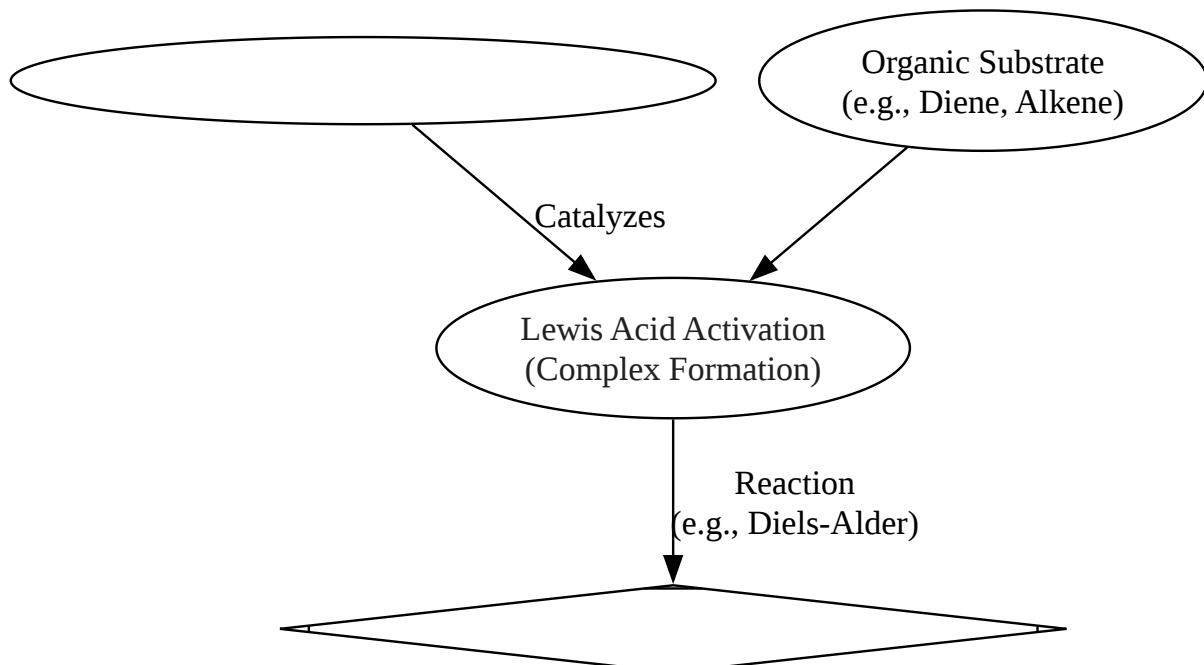
Property	Value	Source(s)
Molecular Formula	C <sub>4</sub> H <sub>10</sub> AlCl	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	120.56 g/mol	<a href="#">[1]</a> <a href="#">[6]</a>
CAS Number	96-10-6	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Colorless to yellowish liquid	<a href="#">[3]</a>
Density	0.887 - 0.961 g/mL at 25 °C	<a href="#">[1]</a>
Melting Point	-85 °C to -74 °C	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[8]</a>
Boiling Point	125 °C at 50 mmHg	<a href="#">[1]</a> <a href="#">[9]</a>
Flash Point	-22.8 °C (-9 °F)	<a href="#">[1]</a>
Solubility	Miscible with hexane and other non-polar organic solvents. <sup>[1]</sup> <sup>[3]</sup>	
Reactivity	Reacts violently with water. <sup>[1]</sup> <sup>[3]</sup> Pyrophoric (ignites spontaneously in air). <sup>[4]</sup> <sup>[6]</sup>	

## Reactivity and Synthetic Applications

DEAC's utility is rooted in its strong Lewis acidity, which allows it to activate substrates and catalyze a wide range of chemical transformations.<sup>[2][3][5]</sup> This makes it an invaluable tool for constructing complex molecular architectures, particularly in pharmaceutical development.<sup>[1][2]</sup>

## Key Applications in Organic Synthesis:

- Ziegler-Natta Catalysis: DEAC is a crucial co-catalyst with transition metal compounds for the polymerization of alkenes, such as in the production of polyolefins.<sup>[4][10]</sup>
- Lewis Acid Catalysis: It effectively catalyzes fundamental carbon-carbon bond-forming reactions, including Diels-Alder and ene reactions, which are essential for building the cyclic and acyclic frameworks of many drug molecules.<sup>[2][4][5]</sup>
- Alkylation Reactions: DEAC can serve as an alkylating agent, facilitating the formation of new carbon-carbon bonds.<sup>[2]</sup>
- Reagent Precursor: It is used as a starting material for the synthesis of other organoaluminum and organometallic compounds.<sup>[2]</sup>



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## Safe Handling and Experimental Protocols

The inherent reactivity of DEAC, particularly its pyrophoric nature, necessitates stringent safety measures and specialized handling techniques.[\[4\]](#)[\[6\]](#)[\[11\]](#) All manipulations must be performed under a dry, inert atmosphere (e.g., argon or nitrogen) to prevent violent reactions with air and moisture.[\[3\]](#)[\[11\]](#)[\[12\]](#)

## Personal Protective Equipment (PPE) and Engineering Controls

- Engineering Controls: Work must be conducted in a glovebox or a fume hood with the sash positioned as low as possible.[\[13\]](#)
- Personal Protective Equipment:
  - Eye Protection: Chemical splash goggles and a face shield are mandatory.[\[13\]](#)
  - Skin Protection: A fire-resistant lab coat (e.g., Nomex) must be worn over natural fiber clothing.[\[13\]](#) Synthetic clothing should be avoided.[\[13\]](#)
  - Gloves: Double gloving with nitrile gloves under neoprene or other chemically resistant gloves is recommended.[\[13\]](#)

## Protocol for Transferring DEAC Solution via Syringe

This protocol outlines the standard procedure for transferring pyrophoric liquids like DEAC. This should only be performed by trained personnel.

- Preparation: Ensure the reaction vessel is dry and purged with an inert gas. Remove all flammable materials and clutter from the fume hood.[\[13\]](#)[\[14\]](#) Keep a container of powdered lime or dry sand within arm's length for spill control.[\[11\]](#)
- Syringe Preparation: Select a syringe with a volume at least double that of the liquid to be transferred.[\[13\]](#) Ensure the syringe is clean, dry, and fitted with a long needle. Purge the syringe with inert gas.

- **Bottle Setup:** Secure the DEAC reagent bottle to a stand within the fume hood.[13][14] Puncture the septum with a needle connected to an inert gas line to maintain positive pressure.
- **Liquid Transfer:** Insert the syringe needle through the septum into the DEAC solution. Slowly draw the desired volume of liquid into the syringe.
- **Clear the Needle:** Withdraw the needle tip into the headspace above the liquid and pull the plunger back slightly to draw inert gas, clearing the needle of any residual liquid.[14]
- **Dispense:** Transfer the syringe to the reaction vessel and dispense the reagent slowly.
- **Quenching:** Immediately after use, rinse the syringe and needle with a dry, inert solvent (e.g., hexane). Discharge the solvent rinse into a separate flask containing an alcohol like isopropanol for quenching.[12]

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## Conclusion

Diethylaluminum chloride is a high-value reagent for advanced chemical synthesis, offering unique reactivity as a potent Lewis acid and catalyst. Its primary physicochemical properties—a molecular weight of 120.56 g/mol and a density around 0.96 g/mL—are foundational to its practical use.[1][6] However, its pyrophoric and water-reactive nature demands the utmost respect and adherence to rigorous safety protocols. By understanding its properties and implementing validated handling procedures, researchers can safely leverage the synthetic power of DEAC to advance the fields of materials science and drug development.

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- To cite this document: BenchChem. [Diethylaluminum Chloride (DEAC): A Technical Guide for Advanced Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8777299#diethyl-aluminum-chloride-molecular-weight-and-density\]](https://www.benchchem.com/product/b8777299#diethyl-aluminum-chloride-molecular-weight-and-density)

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